

long-term storage conditions for VPC01091.4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VPC01091.4

Cat. No.: B12368276

[Get Quote](#)

Technical Support Center: VPC01091.4

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage and handling of **VPC01091.4**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **VPC01091.4** solid powder?

For long-term stability, it is recommended to store the solid powder of **VPC01091.4** at -20°C for up to 12 months or at 4°C for up to 6 months.^[1]

Q2: How should I store **VPC01091.4** once it is dissolved in a solvent?

When **VPC01091.4** is in a solvent, it should be stored at -80°C or -20°C for a duration of up to 6 months.^[1] To prevent precipitation, it is advisable to pre-warm both the stock solution and the diluent to 37°C before preparing further dilutions. If precipitation does occur, ultrasonic heating may be used to help redissolve the compound.

Q3: What is the biological activity of **VPC01091.4**?

VPC01091.4 is a non-phosphorylatable analog of FTY720 and acts as a novel inhibitor of the transient receptor potential melastatin 7 (TRPM7) channel, with an IC₅₀ of 0.665 μM.^[1] It has been shown to inhibit inflammatory gene expression induced by lipopolysaccharide (LPS) in macrophages and microglia. Furthermore, it can reduce systemic peripheral inflammation in mouse models of LPS-induced endotoxemia.^[1]

Q4: Is **VPC01091.4** an agonist for Sphingosine-1-Phosphate (S1P) receptors?

No, unlike its parent compound FTY720, **VPC01091.4** is a non-phosphorylatable analog and is inert against S1P receptors. Its anti-inflammatory effects are independent of S1P receptor targeting.

Troubleshooting Guide

Issue: I observed reduced or no activity of **VPC01091.4** in my experiment.

- Possible Cause 1: Improper Storage. Extended storage at room temperature or improper long-term storage can lead to degradation of the compound.
 - Solution: Ensure that the compound has been stored according to the recommended conditions. Refer to the storage data table below.
- Possible Cause 2: Compound Precipitation. The compound may have precipitated out of solution during dilution in aqueous buffers.
 - Solution: Before preparing dilutions, pre-warm the stock solution and the buffer to 37°C. If precipitation is observed, sonication can be used to aid in redissolving the compound.
- Possible Cause 3: Experimental Conditions. The efficacy of **VPC01091.4** can be dependent on the specific cell type, animal model, and experimental setup.
 - Solution: It is recommended to perform dose-response experiments to determine the optimal concentration for your specific system rather than directly applying concentrations from the literature.

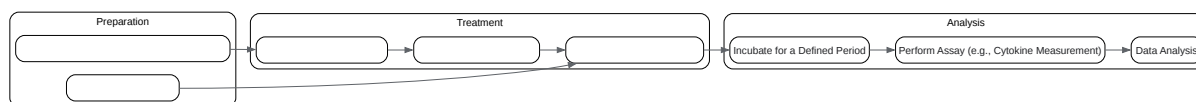
Data Presentation

Table 1: Recommended Long-Term Storage Conditions for **VPC01091.4**

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months
Solid Powder	4°C	6 Months
In Solvent	-80°C	6 Months
In Solvent	-20°C	6 Months

Experimental Protocols & Workflows

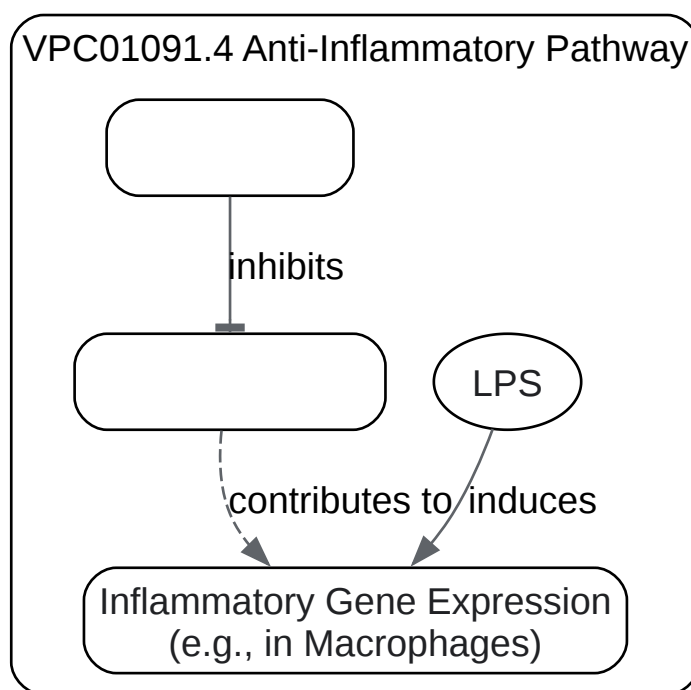
General Workflow for a Cell-Based Assay with **VPC01091.4**



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for cell-based assays using **VPC01091.4**.

Signaling Pathway of **VPC01091.4** Action



[Click to download full resolution via product page](#)

Caption: The inhibitory action of **VPC01091.4** on the TRPM7 channel, which contributes to reducing inflammation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. VPC01091.4 | TRPM7 inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [long-term storage conditions for VPC01091.4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12368276#long-term-storage-conditions-for-vpc01091-4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com